# Mass spectrometry fragmentation patterns of 3-Chlorophenyl diethylcarbamate

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| *Compound of Interest* | |
|---|---|
| *Compound Name:* | *3-Chlorophenyl diethylcarbamate* |
| *CAS No.:* | *159390-33-7* |
| *Cat. No.:* | *B2628866* |

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# Comparative Mass Spectrometry Guide: 3-Chlorophenyl Diethylcarbamate

## Executive Summary

**3-Chlorophenyl diethylcarbamate** (CAS: implied analog of Carbaryl/Propoxur class) is an O-aryl carbamate characterized by a labile ester bond and a tertiary amine moiety. Its mass spectral signature is dominated by the stability of the diethylcarbamoyl cation (

100), making it distinct from N-monoalkyl carbamates but spectrally similar to its positional isomers (2-Cl and 4-Cl).

This guide details the fragmentation pathways under Electron Ionization (EI) and Electrospray Ionization (ESI), providing a robust framework for differentiating this compound from its structural alternatives.

## Chemical Identity & Physical Properties

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| Property | Specification |
|---|---|
| IUPAC Name | 3-Chlorophenyl N,N-diethylcarbamate |
| Molecular Formula | |
| Exact Mass | 227.0713 ( ) |
| Molecular Weight | 227.69 g/mol |
| Key Functional Groups | Carbamate ester ( ), Chloro-substituted aromatic ring |
| Isotopic Signature | Distinct / ratio (3:1) in molecular and aryl-containing ions |

## Experimental Methodologies

To ensure reproducibility, the following standardized protocols for GC-MS and LC-MS/MS are recommended.

### Protocol A: GC-EI-MS (Structural Fingerprinting)

- Instrument: Agilent 7890B/5977B or equivalent single quadrupole.
- Column: DB-5ms (30 m × 0.25 mm × 0.25 µm).
- Inlet: Splitless mode at 250°C.
- Carrier Gas: Helium at 1.0 mL/min (constant flow).
- Oven Program: 60°C (1 min) 20°C/min 280°C (5 min).

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- Ionization: Electron Impact (EI) at 70 eV.[1]
- Scan Range:

  40–350.
- Rationale: High source temperatures prevent carbamate thermal degradation prior to ionization.

### Protocol B: LC-ESI-MS/MS (Trace Quantification)

- Instrument: Triple Quadrupole (QqQ).
- Column: C18 Reverse Phase (e.g., Zorbax Eclipse Plus, 2.1 × 50 mm, 1.8 µm).
- Mobile Phase: (A) Water + 0.1% Formic Acid; (B) Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 8 min.
- Ionization: Electrospray Ionization (ESI) Positive Mode.
- Transitions (MRM):
  - Quantifier:

    (Carbamoyl cation)
  - Qualifier:

    (Diethylamine fragment)

## Fragmentation Analysis (Mechanism & Interpretation)

The fragmentation of **3-Chlorophenyl diethylcarbamate** under EI (70 eV) is driven by the cleavage of the carbamate linkage.

### Primary Fragmentation Pathway

- Molecular Ion (

  , m/z 227/229): Typically weak or absent. The carbamate bond is energetically fragile.

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- Base Peak (

  100): The Diethylcarbamoyl cation (

  ,

  100) is the dominant species. This ion is resonance-stabilized and forms via

  -cleavage adjacent to the carbonyl carbon, expelling the 3-chlorophenoxy radical.

- Phenolic Ion (

  128/130): A rearrangement (often involving hydrogen transfer from the ethyl group) leads to the formation of the 3-Chlorophenol radical cation. This retains the chlorine isotopic pattern (3:1).

- Secondary Amine Fragments (

  72, 58): Further degradation of the

  100 ion leads to

  72 (

  or

  ) via loss of CO (28 Da).

## Visualization of Fragmentation Pathway

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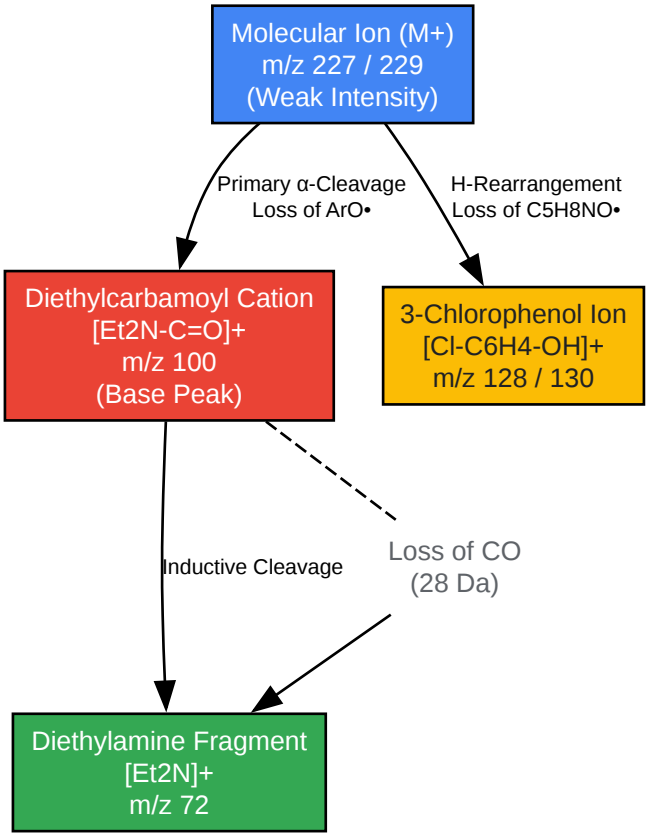


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Figure 1: Mechanistic fragmentation pathway of **3-Chlorophenyl diethylcarbamate** under 70 eV Electron Ionization.

## Comparative Profiling

Differentiation between the 3-Cl isomer and its alternatives (2-Cl, 4-Cl, or non-chlorinated analogs) requires careful scrutiny of retention times and specific ion ratios.

### Table 1: Spectral Comparison of Analogues

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| Compound | Molecular Ion ( ) | Base Peak | Diagnostic Feature | Differentiation Strategy |
|---|---|---|---|---|
| 3-Chlorophenyl diethylcarbamate | 227 (Weak) | 100 | 128 (3-Cl Phenol) | Standard reference; mid-eluting isomer. |
| 2-Chlorophenyl diethylcarbamate | 227 (Weak) | 100 | 128 + Ortho Effect | Ortho Effect: May show enhanced or interaction with side chain. Elutes earlier on non-polar columns due to steric shielding. |
| 4-Chlorophenyl diethylcarbamate | 227 (Weak) | 100 | 128 | Spectrally identical to 3-Cl. Must use GC Retention Time (typically elutes last due to symmetry/boiling point). |
| 3-Chlorophenyl dimethylcarbamate | 199 | 72 | Shifted Base Peak | Base peak shifts from 100 to 72 ( ). Easy spectral distinction. |
| Phenyl diethylcarbamate | 193 | 100 | 94 (Phenol) | No Chlorine isotope pattern. is 193. |

## Differentiation Workflow

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Since the mass spectra of the 2-, 3-, and 4-chloro isomers are nearly identical (dominated by

100), chromatographic separation is critical.

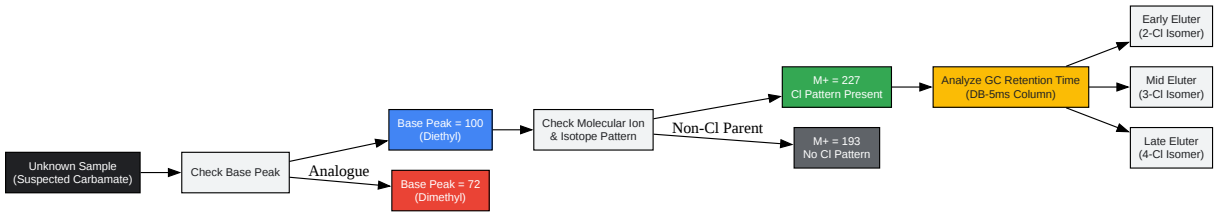


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Figure 2: Decision tree for the identification and differentiation of chlorophenyl carbamate isomers.

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